

Benchmarking ReS₂ vs. Platinum: A Technical Guide for HER Electrocatalysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Rhenium sulfide (ReS₂)

CAS No.: 12038-63-0

Cat. No.: B1218675

[Get Quote](#)

Executive Summary

Platinum (Pt) remains the thermodynamic gold standard for the Hydrogen Evolution Reaction (HER) due to its near-zero Gibbs free energy of hydrogen adsorption (

). However, its scarcity and cost prohibitive nature for terawatt-scale electrolysis have driven the search for transition metal dichalcogenides (TMDs). Among these, Rhenium Disulfide (ReS₂) has emerged as a unique contender. Unlike MoS₂, which suffers from catalytically inert basal planes, ReS₂ exhibits a distorted 1T (T

) phase driven by Peierls distortion.^[1] This structural anomaly decouples its electronic properties from the number of layers and activates the basal plane for catalysis.

This guide provides a rigorous, data-driven comparison of ReS₂ against Pt/C (20 wt%), outlining the mechanistic divergences, standardized benchmarking protocols, and quantitative performance metrics required for validation in high-throughput research environments.

Mechanistic Divergence: The "Active Site" Paradox

To benchmark these materials fairly, one must understand that they operate through fundamentally different structural mechanisms.

Platinum (Pt): The Surface-Sensitive Standard

Pt functions primarily through the Volmer-Tafel mechanism at low overpotentials. Its activity is governed by the exposed crystal facets (e.g., Pt(111) vs. Pt(100)), where under-coordinated surface atoms facilitate rapid proton adsorption and recombination.

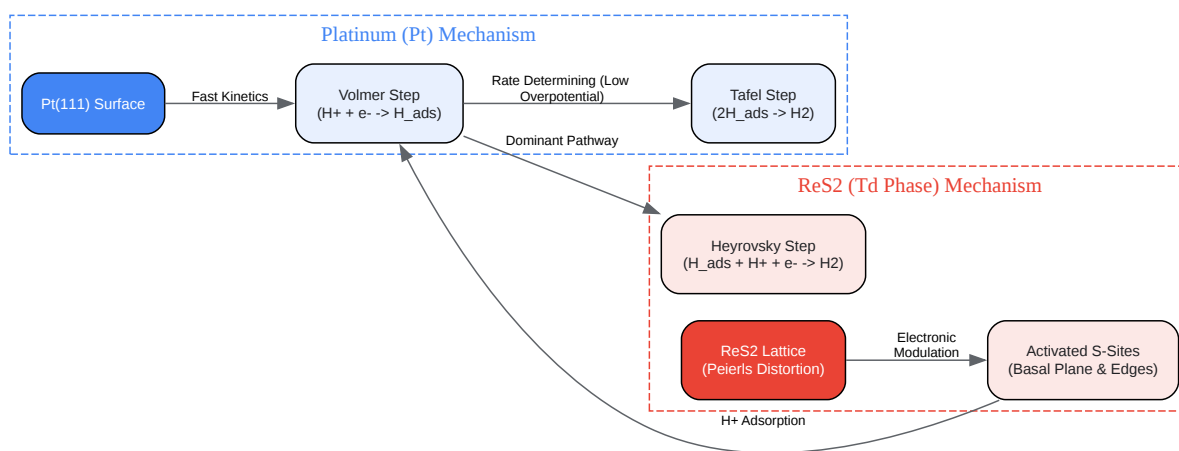
ReS₂: The Peierls Distortion Advantage

ReS₂ is distinct among TMDs. While Group 6 TMDs (MoS₂, WS₂) crystallize in the thermodynamically stable 2H phase with inert basal planes, ReS₂ crystallizes in the distorted 1T (T

) phase.^[1]

- **Peierls Distortion:** This lattice distortion causes Re atoms to cluster into "diamond-shaped" chains (Re clusters).
- **Electronic Uncoupling:** This clustering prevents interlayer coupling, meaning bulk ReS₂ behaves electronically like a monolayer.
- **Basal Plane Activation:** The distortion modulates the electronic density of Sulfur atoms on the basal plane, moving closer to thermoneutral (0 eV), unlike the inert basal S-atoms in MoS₂.

Visualization: Mechanistic Pathways & Active Sites^[2]



[Click to download full resolution via product page](#)

Figure 1: Comparison of the dominant kinetic pathways. Pt favors the recombination of two adsorbed protons (Tafel), while ReS₂ often relies on electrochemical desorption (Heyrovsky) due to different H-binding energies.

Standardized Benchmarking Protocol

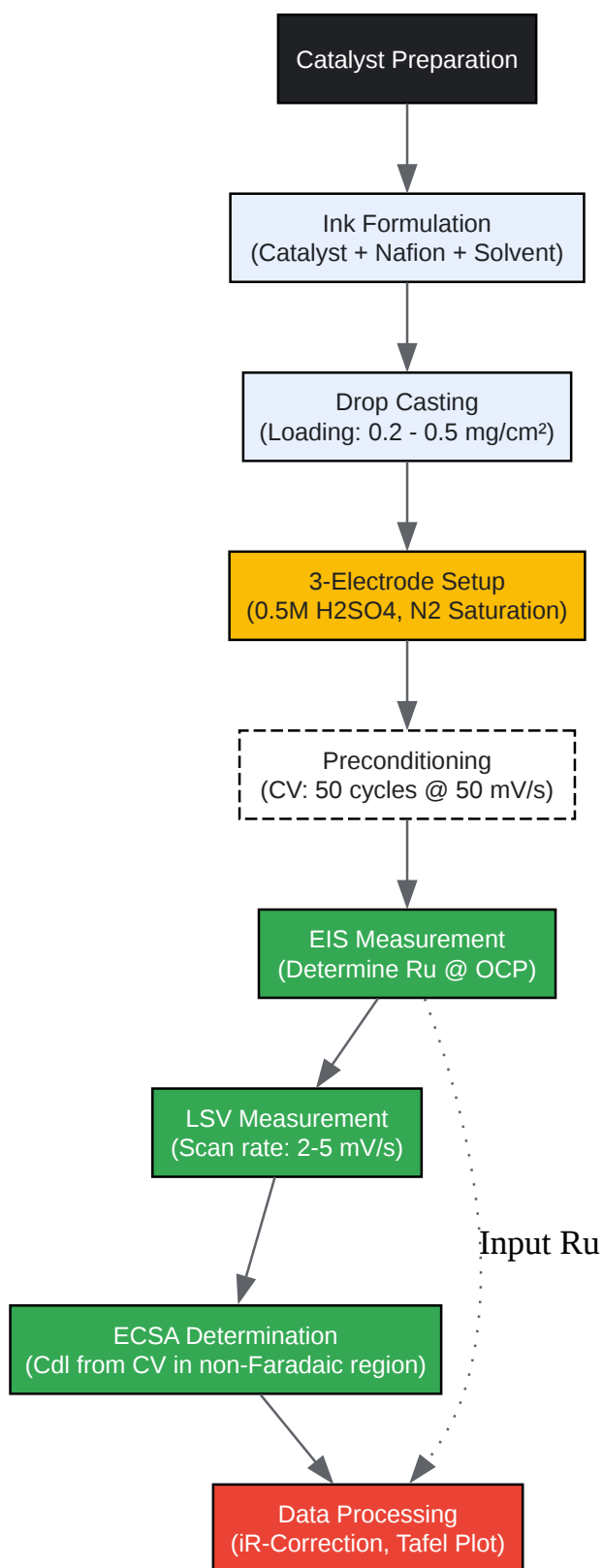
Inconsistent reporting plagues HER literature.[2] To objectively compare ReS₂ with Pt, you must adhere to a self-validating 3-electrode protocol that accounts for surface area normalization and ohmic drop compensation.

The "Zero-Gap" Logic

- Why iR-Correction? Uncompensated resistance () from the electrolyte causes a voltage drop (). Without correction, the catalyst appears worse (higher overpotential) than it is.

- Why ECSA Normalization? Comparing geometric current density () favors rougher films. You must normalize by the Electrochemically Active Surface Area (ECSA) to determine intrinsic activity.

Experimental Workflow



[Click to download full resolution via product page](#)

Figure 2: Validated workflow for HER benchmarking. Note the critical dependency of Data Processing on the EIS-derived solution resistance (

).

Performance Analysis: ReS₂ vs. Pt/C

The following data aggregates high-confidence values from recent literature (2020–2024) for acidic media (0.5 M H₂SO₄).

Table 1: Key Catalytic Metrics

Metric	Platinum (20% Pt/C)	ReS ₂ (Nanoflowers/ Nanosheets)	ReS ₂ (Bulk)	Interpretation
Onset Potential	~0 mV vs RHE	80 – 110 mV vs RHE	>200 mV vs RHE	Pt initiates H ₂ evolution immediately; ReS ₂ requires a small activation bias.
Overpotential ()	30 – 50 mV	90 – 150 mV	>300 mV	is the potential required to reach 10 mA/cm ² . Nanostructuring ReS ₂ significantly closes the gap.
Tafel Slope	30 mV/dec	70 – 95 mV/dec	>110 mV/dec	Lower slope = faster kinetics. Pt follows Volmer-Tafel; ReS ₂ typically follows Volmer-Heyrovsky.
Exchange Current Density ()	~1.0 mA/cm ²	— mA/cm ²	mA/cm ²	Intrinsic rate of reaction at equilibrium. Pt is orders of magnitude faster.
Stability (1000 cycles)	High (<5 mV shift)	Moderate (<10 mV shift)	High	ReS ₂ shows excellent chemical stability in acid, comparable to Pt.

Critical Analysis of the Data

- **The Tafel Slope Gap:** The Tafel slope of ~ 30 mV/dec for Pt indicates the rate-determining step (RDS) is the chemical recombination of hydrogen (Tafel step). For ReS_2 , the slope often falls between 70–90 mV/dec, suggesting the RDS is a mix of electrochemical desorption (Heyrovsky step) and discharge. This implies that while ReS_2 binds H^* well, it struggles slightly to release it as H_2 compared to Pt.
- **The "Basal Plane" Factor:** Unlike MoS_2 , where activity is strictly edge-dependent, ReS_2 samples with high basal plane exposure still show catalytic activity. This confirms the Peierls distortion hypothesis, making ReS_2 easier to scale since one does not need to engineer vertical alignment solely to expose edges.
- **Durability:** In acidic media, ReS_2 is remarkably stable. Unlike some transition metal phosphides that leach P in acid, the sulfide bond in ReS_2 is robust. However, under high anodic potentials (if cycling to OER regions), Re can oxidize to soluble ReO_4^- .

Synthesis & Scalability Recommendations

For researchers aiming to displace Pt, the synthesis method of ReS_2 dictates performance.

- **Chemical Vapor Deposition (CVD):** Produces high-quality, crystalline ReS_2 . Best for fundamental studies of the T phase but difficult to scale for mass electrodes.
- **Hydrothermal/Solvothermal:** The preferred method for catalytic benchmarking. It yields "Nanoflowers" or defect-rich nanosheets. The high surface area compensates for the lower intrinsic turnover frequency (TOF) compared to Pt.
 - **Protocol Tip:** Use Ammonium Perrhenate (NH_4ReO_4) and Thioacetamide (TAA) at 200°C for 24h. This reliably produces the 1T phase.

Conclusion

Verdict: ReS_2 is not a drop-in replacement for Platinum in applications requiring zero-lag startup (e.g., rapid-response fuel cells) due to its higher overpotential and Tafel slope. However, for steady-state water electrolysis, particularly where cost-efficiency outweighs peak current

density, nanostructured ReS₂ is a superior alternative to bulk TMDs (like MoS₂) and a viable "thrifting" strategy to reduce noble metal reliance.

Recommendation: Future development should focus on strain engineering or anion doping (e.g., ReS

Se

) to lower the Tafel slope from ~80 mV/dec toward the ~40 mV/dec Heyrovsky limit, bridging the kinetic gap with Platinum.

References

- Comparison of overpotential and Tafel slope values for platinum-based and ReS₂ catalysts. ResearchGate. Available at: [\[Link\]](#)
- Tailoring active sites of cerium and nitrogen Co-doped rhenium disulfide for enhanced hydrogen evolution reaction. ResearchGate. Available at: [\[Link\]](#)
- Recent Progress in Research on Ferromagnetic Rhenium Disulfide. MDPI Nanomaterials. Available at: [\[Link\]](#)^[3]
- Benchmarking HER and OER Electrocatalysts for Solar Water Splitting Devices. J. Am. Chem. Soc. (via ResearchGate). Available at: [\[Link\]](#)
- Is There Anything Better than Pt for HER? ACS Energy Letters (via NCBI). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Recent Progress in Research on Ferromagnetic Rhenium Disulfide \[mdpi.com\]](#)
- [2. Standardization and Machine Learning Prediction of Tafel Slope of Pt-Based Nanocatalysts for High-Performance HER Catalyst Development - PubMed](#)

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- [3. arxiv.org \[arxiv.org\]](https://arxiv.org)
- To cite this document: BenchChem. [Benchmarking ReS₂ vs. Platinum: A Technical Guide for HER Electrocatalysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218675/docs#benchmarking-res-vs-platinum-a-technical-guide-for-her-electrocatalysis\]](https://www.benchchem.com/product/b1218675/docs#benchmarking-res-vs-platinum-a-technical-guide-for-her-electrocatalysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)